

Operational Guide: Safe Handling and Disposal of Calcium Di(octacosanoate)

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Compound of Interest

Compound Name: Calcium di(octacosanoate)

CAS No.: 52258-47-6

Cat. No.: B1623219

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Executive Summary & Chemical Profile

Calcium di(octacosanoate) (also known as Calcium Montanate) is the calcium salt of octacosanoic acid (

).^[1] Unlike shorter-chain analogs (e.g., Calcium Octoate, C8), which can be acute irritants, this C28-chain molecule is a high-molecular-weight, waxy solid characterized by extreme hydrophobicity and chemical inertness.

While generally classified as low-toxicity, its disposal poses specific operational challenges often overlooked in standard safety data sheets (SDS). The primary risks are not toxicological, but infrastructural (plumbing occlusion) and physical (combustible dust).

Chemical Identification Table

Parameter	Data	Operational Implication
Chemical Name	Calcium di(octacosanoate)	Calcium salt of Montanic Acid
CAS Number	52258-47-6	Use for waste manifesting
Formula		High carbon content = High calorific value for incineration
Physical State	White/Off-white Powder or Flakes	Potential for dust generation
Solubility (Water)	Negligible (< 0.1 mg/L)	DO NOT FLUSH. Will precipitate and clog drains immediately.[1][2]
Solubility (Organic)	Soluble in hot non-polar solvents (e.g., Xylene)	Requires organic solvent for cleaning glassware.

Hazard Assessment & Pre-Disposal Handling[3]

The "Sewer-Safe" Misconception

A common error in research labs is assuming "Low Toxicity" equals "Drain Safe." Why this fails: **Calcium di(octacosanoate)** functions as a metallic soap. When introduced to an aqueous environment, the calcium ion binds the two C28 fatty acid chains into a rigid, insoluble matrix. In a drainage system, this does not dissolve; it agglomerates with other lipids to form "soap scum" concretions that require mechanical removal.

Combustible Dust Warning

Like Calcium Stearate, **Calcium di(octacosanoate)** in fine powder form can form explosive dust clouds if suspended in air in high concentrations.

- Threshold: Avoid generating dust clouds > 30 g/m³.
- Control: Use local exhaust ventilation (fume hood) when transferring large quantities (> 500g).

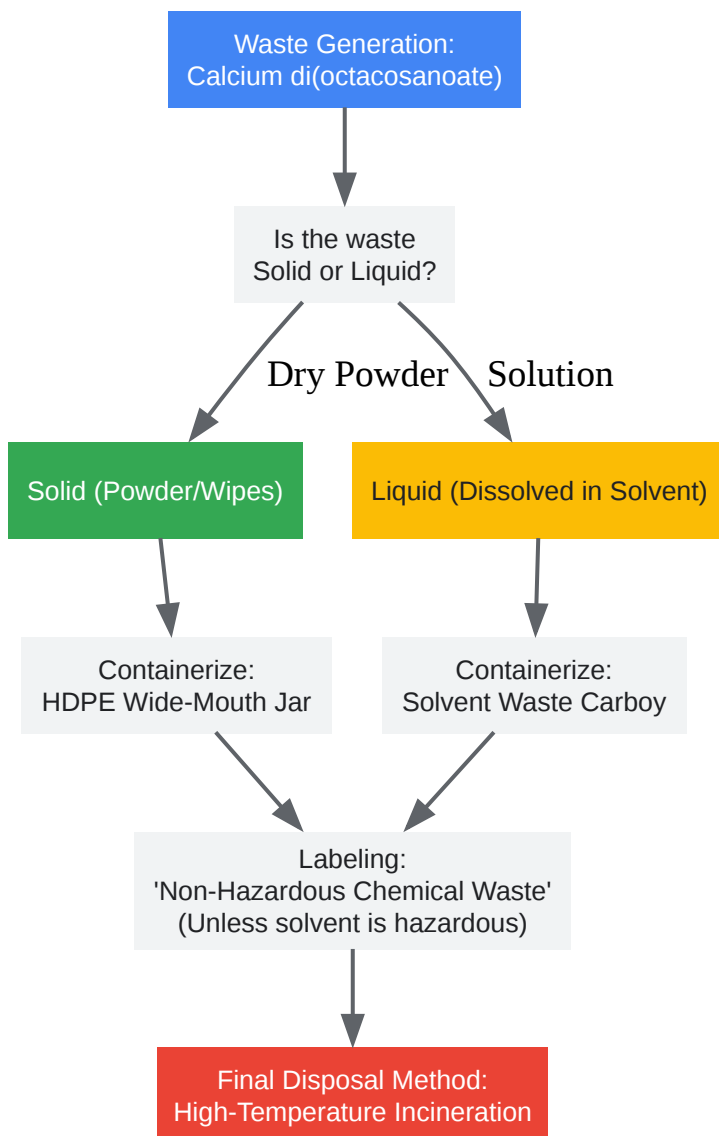
Recommended PPE[4][5][6][7]

- Gloves: Nitrile (Standard 4-mil). The compound is lipophilic but not permeating.
- Respiratory: N95 mask if handling open powder outside a fume hood to prevent nuisance dust inhalation.
- Eyes: Safety glasses with side shields.[3]

Operational Disposal Protocol

This protocol ensures compliance with RCRA (USA) and REACH (EU) standards for solid chemical waste.

Workflow Visualization: Waste Stream Decision Tree



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Figure 1: Logic flow for determining the correct waste stream based on the physical state of the material.

Step-by-Step Procedure

Phase 1: Collection & Segregation

- Solids: Collect pure powder, contaminated weighing boats, and dry wipes in a wide-mouth HDPE jar.
 - Why HDPE? It is impact-resistant and chemically compatible with fatty acid salts.
- Liquids: If the calcium salt is dissolved in a solvent (e.g., hexane, toluene), the waste profile is dictated by the solvent, not the salt. Discard into the "Flammable Organic Solvent" stream.
- Segregation: Do not mix with strong oxidizers (e.g., perchlorates, nitrates). The fatty acid chains act as a fuel source and can react exothermically with oxidizers.

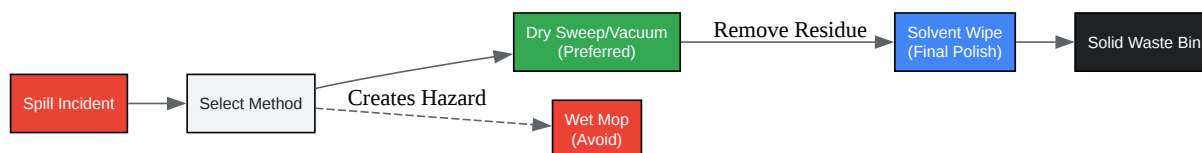
Phase 2: Labeling

Even if considered "non-regulated" by DOT standards, laboratory safety protocols require explicit labeling.

- Label Text: "Waste **Calcium Di(octacosanoate)**"
- Hazard Checkbox: Mark "None" or "Irritant" (depending on local EHS strictness regarding dusts).
- Constituents: List "Calcium Montanate / Octacosanoic Acid Salt."^[1]

Phase 3: Spill Cleanup (Dry vs. Wet)

CRITICAL: Do not use water to clean up a powder spill. It will create a slippery, hydrophobic smear that is difficult to remove.



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Figure 2: Cleanup workflow emphasizing dry recovery methods to prevent slip hazards.

- Sweep/Vacuum: Use a brush and dustpan or a HEPA vacuum for the bulk powder.
- Solvent Wipe: Wet a paper towel with Isopropyl Alcohol (IPA) or Ethanol to wipe the surface. The alcohol helps solvate the waxy residue that water cannot touch.
- Wash: Only use soap and water after the visible solid is removed.

Regulatory Compliance & Final Disposition

US Regulations (RCRA)

Under the Resource Conservation and Recovery Act (RCRA), **Calcium Di(octacosanoate)** is not a P-listed or U-listed hazardous waste [1]. However, it falls under the "General Chemical Waste" category.

- Classification: Non-RCRA Regulated Solid (unless contaminated with solvents).
- Generator Status: Counts toward total waste volume but does not trigger acute hazardous waste thresholds.

European Regulations (REACH/CLP)

- EC Number: 257-794-9[1][2][4]
- Status: Generally considered not persistent, bioaccumulative, and toxic (PBT) [2].
- Disposal Code (EWC): 07 01 99 (Wastes not otherwise specified).

The Ultimate Fate: Incineration

The preferred disposal method for long-chain fatty acid salts is incineration.

- Mechanism: High-temperature combustion converts the octacosanoate chain () into and water.
- Residue: The calcium component remains as Calcium Oxide/Carbonate ash, which is captured by the incinerator's scrubbing systems.

References

- United States Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Orientation Manual. Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA). Substance Information: **Calcium di(octacosanoate)** (EC 257-794-9). [\[1\]](#) REACH Registration Dossier. Available at: [\[Link\]](#)
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- Occupational Safety and Health Administration (OSHA). Combustible Dust: An Explosion Hazard. Safety and Health Information Bulletins. Available at: [\[Link\]](#)

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- To cite this document: BenchChem. [Operational Guide: Safe Handling and Disposal of Calcium Di(octacosanoate)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1623219/docs#operational-guide-safe-handling-and-disposal-of-calcium-di-octacosanoate\]](https://www.benchchem.com/product/b1623219/docs#operational-guide-safe-handling-and-disposal-of-calcium-di-octacosanoate)

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